A Researcher's Guide to Commercial TYK2 Antibodies for Flow Cytometry

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Compound of Interest

Compound Name:	*tyk2 protein*
CAS No.:	*132966-45-1*
Cat. No.:	*B1180145*

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For researchers in immunology, oncology, and drug development, accurate and reliable detection of intracellular proteins by flow cytometry is paramount. Tyrosine Kinase 2 (TYK2), a key component of the JAK-STAT signaling pathway, is a critical target of investigation. This guide provides a comparative overview of commercially available TYK2 antibodies validated for flow cytometry, offering supporting experimental data and detailed protocols to aid in antibody selection and experimental design.

Understanding the Role of TYK2 in JAK-STAT Signaling

TYK2 is a non-receptor tyrosine kinase that plays a crucial role in the signal transduction of various cytokines, including interferons and interleukins. Upon cytokine binding to its receptor, TYK2, along with other Janus kinases (JAKs), becomes activated through autophosphorylation. This activation initiates a signaling cascade that leads to the phosphorylation and activation of Signal Transducer and Activator of Transcription (STAT) proteins. The activated STATs then translocate to the nucleus to regulate the transcription of target genes involved in immune responses, inflammation, and cell proliferation.

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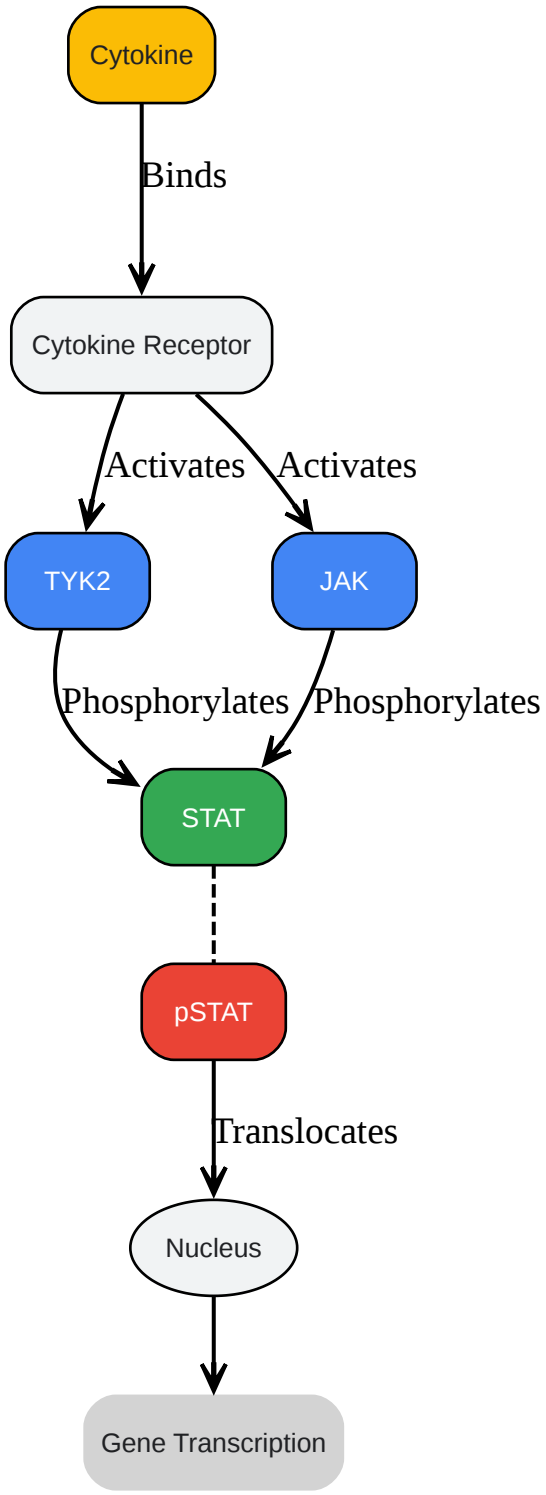
TYK2 in the JAK-STAT Signaling Pathway



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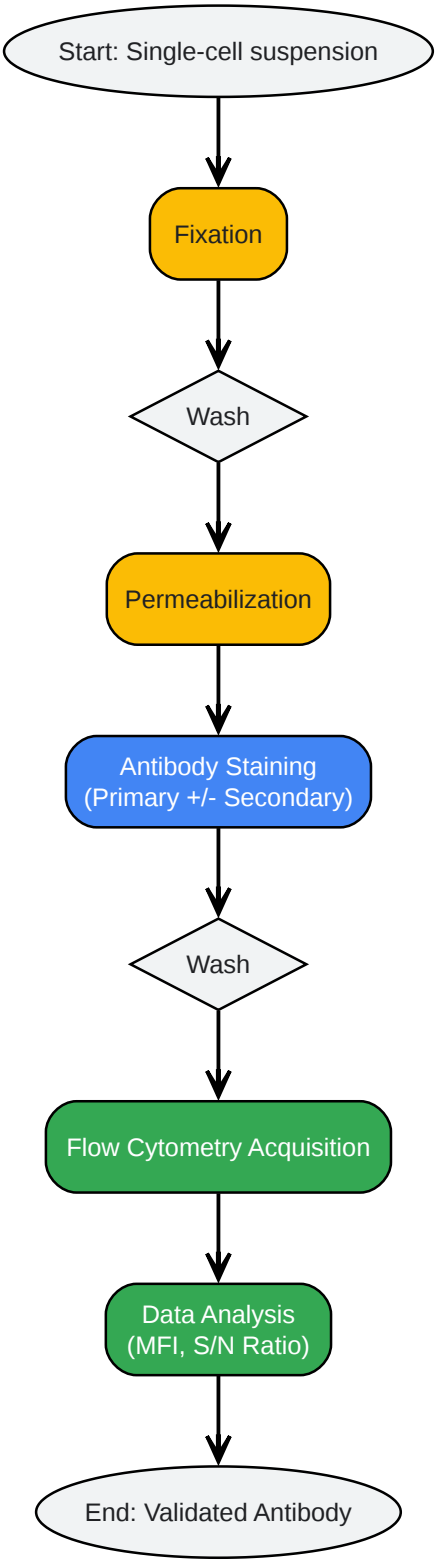
Antibody Validation Workflow for Flow Cytometry



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- To cite this document: BenchChem. [A Researcher's Guide to Commercial TYK2 Antibodies for Flow Cytometry]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1180145/docs#a-researcher-s-guide-to-commercial-tyk2-antibodies-for-flow-cytometry]

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